

# "1-Naphthyl 3,5-dinitrobenzoate" IUPAC name and CAS number

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## Compound of Interest

Compound Name: 1-Naphthyl 3,5-dinitrobenzoate

Cat. No.: B1672969

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## Technical Guide: 1-Naphthyl 3,5-dinitrobenzoate

IUPAC Name: naphthalen-1-yl 3,5-dinitrobenzoate

CAS Number: 93261-39-3

## Introduction

**1-Naphthyl 3,5-dinitrobenzoate** is a molecule of significant interest in the field of medicinal chemistry, particularly for its role as a dual inhibitor of two key enzymes in the inflammatory cascade: 5-lipoxygenase (5-LOX) and microsomal prostaglandin E synthase-1 (mPGES-1).<sup>[1]</sup><sup>[2]</sup> This dual inhibitory action positions it as a promising scaffold for the development of novel anti-inflammatory drugs with a potentially improved safety profile compared to traditional non-steroidal anti-inflammatory drugs (NSAIDs) and selective COX-2 inhibitors. This guide provides a comprehensive overview of its chemical properties, a plausible synthesis protocol, its biological activity with quantitative data, and detailed experimental methodologies for the assays used to determine its inhibitory effects.

## Chemical and Physical Properties

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>17</sub> H <sub>10</sub> N <sub>2</sub> O <sub>6</sub> |
| Molecular Weight  | 338.27 g/mol  |
| Appearance        | Likely a crystalline solid                                    |
| Solubility        | Soluble in DMSO   |

## Synthesis Protocol

While the primary literature identifying the biological activity of **1-Naphthyl 3,5-dinitrobenzoate** utilized commercially available sources for screening, a standard synthesis protocol for this class of compounds involves the esterification of 1-naphthol with 3,5-dinitrobenzoyl chloride. The following is a representative experimental protocol.

Reaction Scheme:

Caption: Dual inhibition of 5-LOX and mPGES-1 pathways by **1-Naphthyl 3,5-dinitrobenzoate**.

## Conclusion

**1-Naphthyl 3,5-dinitrobenzoate** represents a valuable chemical entity for the development of new anti-inflammatory agents. Its ability to dually inhibit 5-LOX and mPGES-1 offers a targeted approach to reducing the production of key pro-inflammatory mediators. The data and protocols presented in this guide provide a solid foundation for researchers and drug development professionals to further investigate and build upon the therapeutic potential of this compound and its analogs.

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## References

- 1. Dynamic modeling of human 5-lipoxygenase-inhibitor interactions helps to discover novel inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. glpbio.com [glpbio.com]
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